

Commercial Availability and Synthesis of 7-Iodohept-2-yne: A Technical Guide

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Compound of Interest

Compound Name: 7-Iodohept-2-yne

Cat. No.: B14463455

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the commercial availability and a detailed synthetic protocol for **7-Iodohept-2-yne** (CAS No. 70396-14-4), a valuable building block in organic synthesis and drug discovery. The information is curated for researchers, scientists, and professionals in drug development who require reliable sourcing and synthetic methodologies for this compound.

Commercial Availability

7-Iodohept-2-yne is available from several chemical suppliers, primarily on a request basis. The purity levels are generally suitable for research and development purposes. Below is a summary of suppliers who list **7-Iodohept-2-yne** in their catalogs. Pricing and availability are subject to change and should be confirmed directly with the suppliers.

Supplier	CAS Number	Purity	Available Quantities	Contact for Pricing
Molbase[1]	70396-14-4	98%	1 kg	Request for Quotation
Career Henan Chemical Co., Ltd.[2][3]	70396-14-4	85.0-99.8%	Up to 110 kg/week	Request for Quotation
Chemsrc[4][5]	70396-14-4	Not specified	Not specified	Inquire with listed suppliers
Hangzhou J&H Chemical Co., Ltd.[1]	70396-14-4	98%	1 kg	Request for Quotation
Dayang Chem (Hangzhou) Co., Ltd.[1]	70396-14-4	98%	1 g	Request for Quotation

Experimental Protocol: Synthesis of 7-Iodohept-2-yne

While a specific, peer-reviewed synthesis protocol for **7-Iodohept-2-yne** is not readily available, a reliable method can be adapted from general procedures for the iodination of terminal alkynes. The following protocol is based on the efficient iodination of terminal alkynes using N-iodosuccinimide (NIS) with a mild base as a catalyst, which has been demonstrated to be effective for a variety of substrates.

Reaction:

Hept-2-yn-1-ol + I₂/PPh₃/Imidazole → **7-Iodohept-2-yne**

Materials and Reagents:

- Hept-2-yn-1-ol
- N-Iodosuccinimide (NIS)

- Potassium Carbonate (K_2CO_3) or 4-Dimethylaminopyridine (DMAP)
- Acetonitrile (CH_3CN) or Dichloromethane (CH_2Cl_2)
- Saturated aqueous solution of Sodium Thiosulfate ($Na_2S_2O_3$)
- Brine (saturated aqueous NaCl solution)
- Anhydrous Magnesium Sulfate ($MgSO_4$) or Sodium Sulfate (Na_2SO_4)
- Silica gel for column chromatography
- Hexane
- Ethyl acetate

Procedure:

- Reaction Setup: To a dry round-bottom flask equipped with a magnetic stir bar, add hept-2-yne (1.0 equivalent).
- Solvent and Reagents: Dissolve the hept-2-yne in acetonitrile or dichloromethane (approximately 0.1-0.2 M concentration).
- Addition of Base and NIS: Add a catalytic amount of a mild base such as potassium carbonate (K_2CO_3 , 0.2 equivalents) or 4-dimethylaminopyridine (DMAP, 0.1 equivalents). To this mixture, add N-iodosuccinimide (NIS, 1.1 equivalents) portion-wise at room temperature.
- Reaction Monitoring: Stir the reaction mixture at room temperature. Monitor the progress of the reaction by Thin Layer Chromatography (TLC) until the starting material is consumed.
- Workup: Upon completion, quench the reaction by adding a saturated aqueous solution of sodium thiosulfate ($Na_2S_2O_3$) to reduce any unreacted iodine.
- Extraction: Transfer the mixture to a separatory funnel and extract with dichloromethane or diethyl ether (3 x 50 mL).
- Washing: Wash the combined organic layers with water and then with brine.

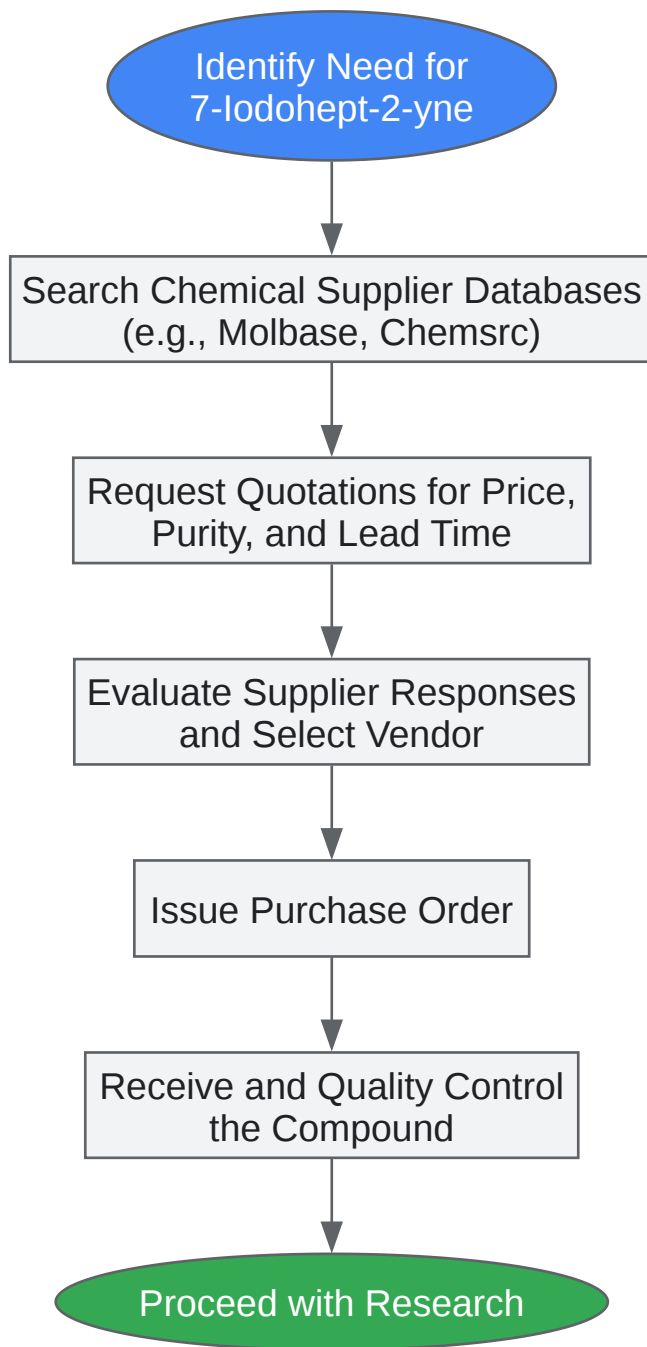
- **Drying and Concentration:** Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- **Purification:** Purify the crude product by flash column chromatography on silica gel using a hexane/ethyl acetate gradient to afford the pure **7-Iodohept-2-yne**.

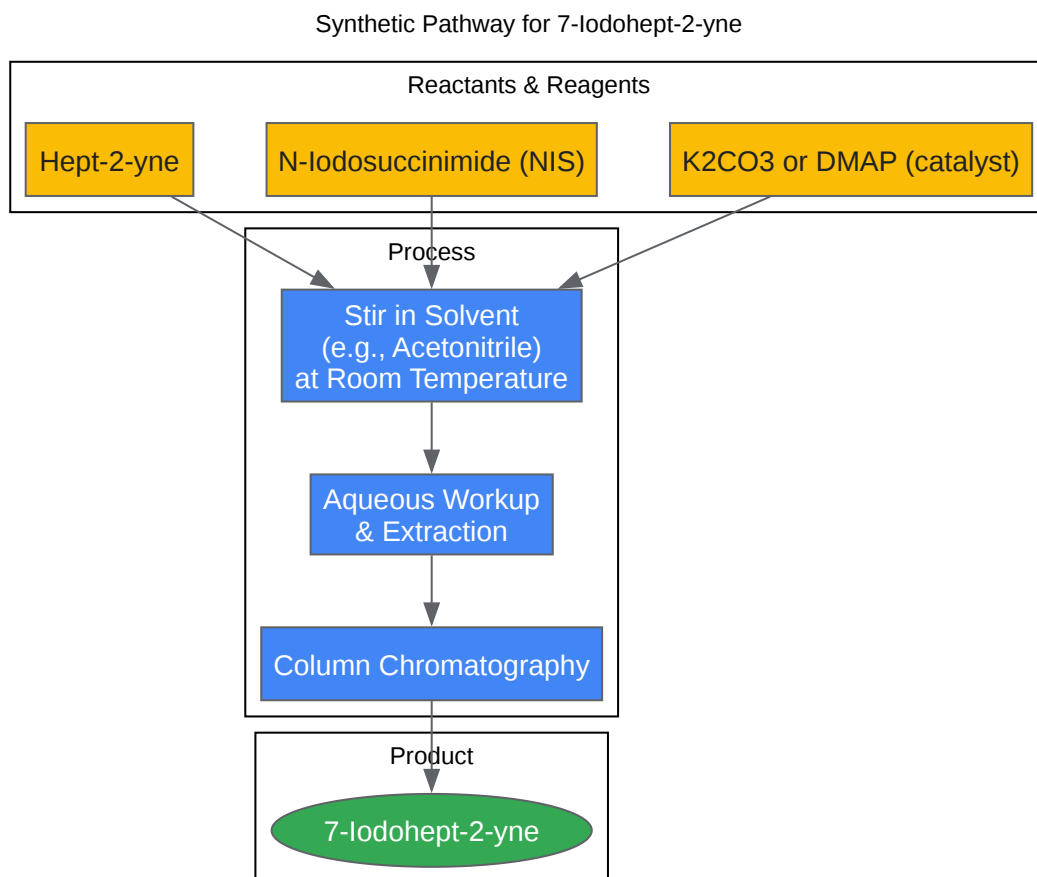
Note: This is an adapted general protocol and may require optimization for yield and purity.

Visualizations

To further clarify the procurement and synthesis processes, the following diagrams are provided.

Procurement Workflow for 7-Iodohept-2-yne

[Click to download full resolution via product page](#)Caption: Procurement Workflow for **7-Iodohept-2-yne**.



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Caption: Synthetic Pathway for **7-Iodohept-2-yne**.

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